

(R)-(+)-3-Benzylxy-2-(Boc-amino)-1-propanol

chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-(+)-3-Benzylxy-2-(Boc-amino)-1-propanol

Cat. No.: B183359

[Get Quote](#)

An In-depth Technical Guide to **(R)-(+)-3-Benzylxy-2-(Boc-amino)-1-propanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(R)-(+)-3-Benzylxy-2-(Boc-amino)-1-propanol**, a key chiral building block in synthetic organic chemistry and drug development. This document details its chemical structure, physicochemical properties, and its role in the synthesis of complex molecules.

Chemical Identity and Structure

(R)-(+)-3-Benzylxy-2-(Boc-amino)-1-propanol is a chiral compound widely utilized in the synthesis of pharmaceuticals. Its structure incorporates a benzyl ether, a Boc-protected amine, and a primary alcohol functional group.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	tert-butyl (R)-(1-(benzyloxy)-3-hydroxypropan-2-yl)carbamate
Synonym	(R)-(+)-3-Benzyloxy-2-(tert-butoxycarbonylamino)-1-propanol[1]
CAS Number	127559-33-5[1][2][3]
Molecular Formula	C ₁₅ H ₂₃ NO ₄ [2][3]
Linear Formula	C ₆ H ₅ CH ₂ OCH ₂ CH[NHCO ₂ C(CH ₃) ₃]CH ₂ OH[1]
SMILES String	CC(C)(C)OC(=O)N--INVALID-LINK--COCc1ccccc1[1]
InChI Key	MSIDLARYVJJEQY-CYBMUJFWSA-N[1]

Below is a 2D representation of the chemical structure.

A 2D representation of **(R)-(+)-3-Benzyloxy-2-(Boc-amino)-1-propanol**.

Physicochemical Properties

The physical and chemical properties of this compound are critical for its handling, storage, and application in chemical reactions.

Table 2: Physicochemical Data

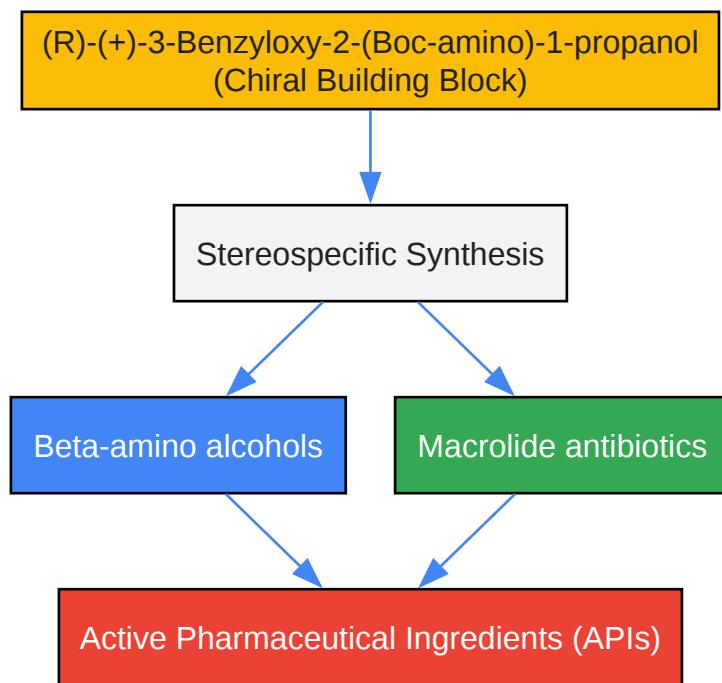
Property	Value
Molecular Weight	281.35 g/mol [1][2]
Melting Point	66-69 °C
Optical Activity	[\alpha]D +14°, c = 1 in chloroform
Purity	≥98%[1]
Appearance	Not specified
Storage Class	11 - Combustible Solids

Role in Pharmaceutical Synthesis

(R)-(+)-3-Benzylxy-2-(Boc-amino)-1-propanol serves as a crucial chiral intermediate in the synthesis of various pharmaceutical compounds. Its stereospecific nature is essential for producing enantiomerically pure target molecules.

Notably, it is a cornerstone in the creation of beta-amino alcohols and 15-membered macrolide antibiotics, which are vital for treating conditions ranging from heart disease to respiratory infections.^[4] The efficacy and safety of the final drug products are directly dependent on the quality and purity of such chiral raw materials.^[4]

The diagram below illustrates the logical relationship of this compound as a building block in pharmaceutical synthesis.



[Click to download full resolution via product page](#)

Role as a chiral intermediate in pharmaceutical synthesis.

Experimental Protocols

While a specific, detailed synthesis protocol for **(R)-(+)-3-Benzylxy-2-(Boc-amino)-1-propanol** is not readily available in the provided search results, a general understanding can

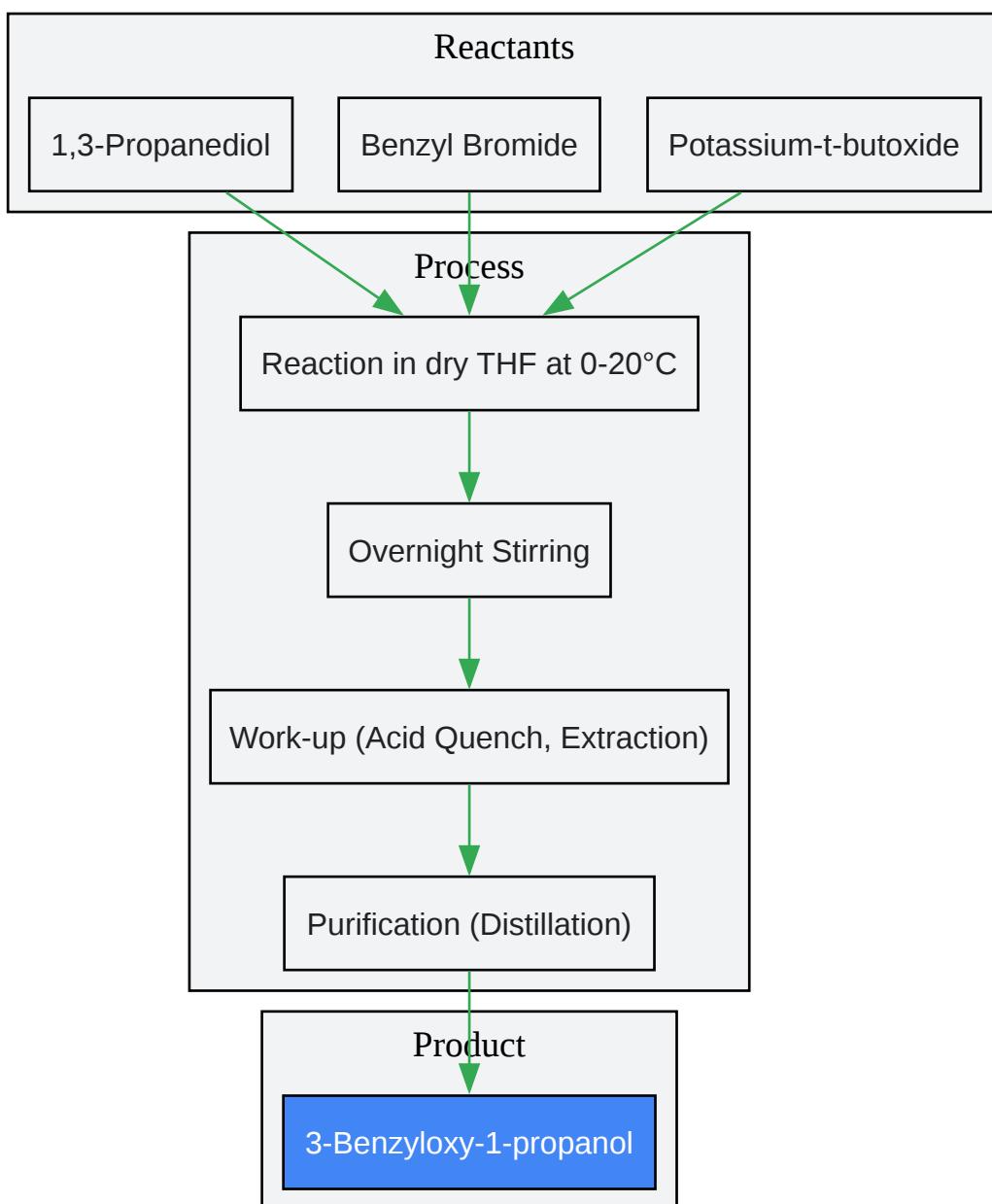
be derived from related syntheses. The synthesis of beta-amino alcohols often involves the stereospecific reduction of α -amino ketones. A novel method for synthesizing optically pure beta-amino alcohols involves the reaction of an α -hydroxy ketone with a chiral amine, followed by reduction.[5]

A synthetic precursor, 3-Benzylxy-1-propanol, can be synthesized from 1,3-propanediol and benzyl bromide.

Synthesis of 3-Benzylxy-1-propanol:

- A solution of 1,3-propanediol (0.5 moles) and benzyl bromide (0.5 moles) in dry tetrahydrofuran (500 mL) is cooled to 0°C.[6]
- Potassium-t-butoxide (0.5 moles) is added in portions, maintaining the temperature below 20°C.[6]
- The mixture is stirred at room temperature overnight.[6]
- The reaction mixture is then poured into 2N HCl and water.[6]
- After saturation with NaCl, the mixture is extracted with ether.[6]
- The organic phase is washed, dried, and evaporated to yield an oil.[6]
- The crude product is purified by distillation to give pure 3-Benzylxy-1-propanol.[6]

The workflow for this precursor synthesis is outlined below.

[Click to download full resolution via product page](#)

Synthesis workflow for the precursor 3-Benzyl-1-propanol.

Safety Information

For research and laboratory use only. This compound is not intended for diagnostic or therapeutic use.^{[2][7]} It is classified as a combustible solid. Standard laboratory safety protocols should be followed when handling this chemical, including the use of personal protective equipment.

Disclaimer: This document is intended for informational purposes for a scientific audience and is based on publicly available data. It is not a substitute for rigorous, peer-reviewed research and experimental validation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (R)-(+)-3-Benzyl-2-(Boc-amino)-1-propanol (98%) - Amerigo Scientific [amerigoscientific.com]
- 2. scbt.com [scbt.com]
- 3. pschemicals.com [pschemicals.com]
- 4. nbino.com [nbino.com]
- 5. EP3160937B1 - A novel method for synthesis of optically pure beta-amino alcohols - Google Patents [patents.google.com]
- 6. prepchem.com [prepchem.com]
- 7. scbt.com [scbt.com]
- To cite this document: BenchChem. [(R)-(+)-3-Benzyl-2-(Boc-amino)-1-propanol chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b183359#r-3-benzyl-2-boc-amino-1-propanol-chemical-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com